

Physical and chemical properties of 2,3-Diamino-5-bromopyridine

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Compound of Interest

Compound Name: 2,3-Diamino-5-bromopyridine

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An In-depth Technical Guide to **2,3-Diamino-5-bromopyridine**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **2,3-Diamino-5-bromopyridine**, a pivotal intermediate in the synthesis of novel pharmaceutical and agrochemical compounds. This document outlines its structural characteristics, physicochemical parameters, spectral data, and detailed experimental protocols for its synthesis.

Core Properties and Identifiers

2,3-Diamino-5-bromopyridine, with the CAS Number 38875-53-5, is a substituted pyridine ring bearing two amino groups and a bromine atom.^[1] These functional groups impart a versatile reactivity profile, making it a valuable precursor in the synthesis of complex heterocyclic systems.^{[2][3]}

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	38875-53-5[4]
Molecular Formula	C ₅ H ₆ BrN ₃ [4]
Molecular Weight	188.03 g/mol [4]
IUPAC Name	5-bromopyridine-2,3-diamine[4]
Synonyms	5-Bromo-2,3-diaminopyridine, 5-Bromopyridine-2,3-diamine[4][5]
InChI	InChI=1S/C5H6BrN3/c6-3-1-4(7)5(8)9-2-3/h1-2H,7H2,(H2,8,9)[4]
InChIKey	YRGM YJUKFJPNPD-UHFFFAOYSA-N[4]
SMILES	C1=C(C=NC(=C1N)N)Br[4]

Physicochemical Properties

The physical and chemical properties of **2,3-Diamino-5-bromopyridine** are summarized below. These properties are crucial for its handling, storage, and application in synthetic chemistry.

Table 2: Physical and Chemical Properties

Property	Value	Source
Appearance	Light yellow to purple or light brown powder or needles.[5]	[5]
Melting Point	155 °C (decomposes)[2][5]	[2][5]
Boiling Point	321 °C[2][6]	[2][6]
Density	1.818 g/cm ³ [2]	[2]
Solubility	Soluble in methanol, DMSO, and hot water.[5][7][8]	[5][7][8]
pKa	4.53 ± 0.49 (Predicted)[5][6]	[5][6]
Vapor Pressure	0.0003 mmHg at 25 °C[6]	[6]
Stability	Stable under normal conditions.[9] Should be stored in a dark, dry place at room temperature.[10][11]	[9][10][11]

Spectral Data

Spectroscopic data is essential for the structural elucidation and purity assessment of **2,3-Diamino-5-bromopyridine**.

Table 3: Spectroscopic Data

Technique	Data
¹ H NMR	(300 MHz, DMSO-d ₆) δ 7.25 (d, 1H), 6.77 (d, 1H), 5.70-5.40 (bs, 2H), 5.20-4.80 (bs, 2H)[5]
¹³ C NMR	Spectra available.[4][12]
IR	Spectra available.[4][13]
Mass Spectrometry	GC-MS data indicates major fragments at m/z 189, 188, 187, and 126.[4]

Synthesis and Reactivity

2,3-Diamino-5-bromopyridine is primarily synthesized through the reduction of 2-amino-3-nitro-5-bromopyridine.[2][5] Various reducing agents can be employed, with methods optimized to improve yield and purity.[2] Its molecular structure, featuring multiple reaction sites, allows for diverse structural modifications, establishing it as an active intermediate for numerous pharmaceuticals and insecticides.[2][3] It is a key building block for preparing heterocyclic compounds like 6-bromoimidazo[4,5-b]pyridine.[5]

Experimental Protocols for Synthesis

Two common methods for the synthesis of **2,3-Diamino-5-bromopyridine** are detailed below.

Method 1: Catalytic Hydrogenation using Raney Nickel

This optimized process results in a high purity product.[2]

- Reaction Setup:
 - Dissolve 2-amino-3-nitro-5-bromopyridine (15.0g, 0.075 mol) in a hot mixture of phosphoric acid and ethanol (100 mL, V/V=20/80).[2]
 - Cool the solution to 25 °C.[2]
 - Sequentially add a saturated hydrochloric acid ethanol solution (135 mL), concentrated hydrochloric acid (15 mL), and 10% Raney-Ni (1.5 g).[2]
 - Transfer the mixture to a 500 mL high-pressure reactor.[2]
- Hydrogenation:
 - Adjust the pressure in the reactor to 1 MPa with hydrogen.[2]
 - Heat the reactor and maintain the temperature at approximately 50 °C.[2]
 - The reaction is complete when the pressure no longer decreases.[2]
- Work-up and Purification:

- Cool and depressurize the reactor, then filter the reaction mixture.[2]
- Wash the filter cake with 50 mL of ethanol.[2]
- Pour the filtrate into a mixture of tetrahydrofuran (THF) and concentrated hydrochloric acid (300 mL, V/V=5/1).[2]
- Seal the container and store it in a refrigerator overnight.[2]
- Remove the solvent by rotary evaporation.[2]
- Filter and dry the resulting yellow solid to obtain **2,3-Diamino-5-bromopyridine**. [2] The reported yield is 16.5 g (89%).[2]

Method 2: Reduction with Iron Powder

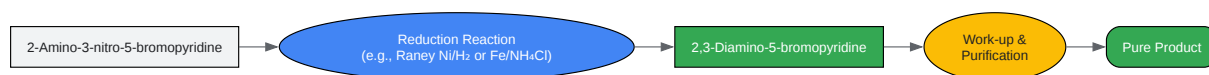
This method provides a high yield of the target compound.[5]

- Reaction Setup:
 - Dissolve 5-Bromo-3-nitropyridin-2-amine (3 g) in a solvent mixture of isopropanol (56 mL) and water (28 mL).[5]
 - Add ammonium chloride (1.47 g, 2 eq.) and iron powder (2.31 g, 3 eq.).[5]
- Reduction:
 - Heat the reaction mixture to 90°C and maintain this temperature for 45 minutes.[5]
- Work-up and Purification:
 - Upon completion, cool the mixture and dilute it with ethyl acetate (EtOAc).[5]
 - Filter the mixture to remove insoluble matter.[5]
 - Separate the organic and aqueous layers.[5]
 - Wash the organic layer with saturated brine, dry it over anhydrous sodium sulfate, and concentrate under reduced pressure to afford the solid product.[5] The reported yield is

2.45 g (95%).^[5]

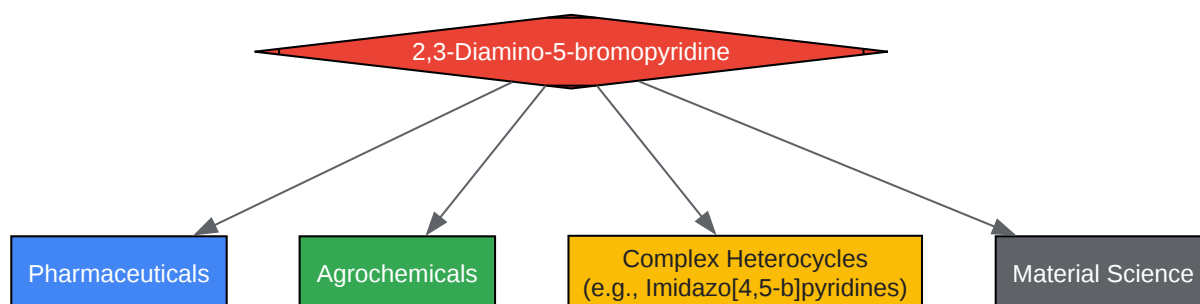
Visualized Workflows and Relationships

The following diagrams illustrate the synthesis workflow and the role of **2,3-Diamino-5-bromopyridine** as a chemical intermediate.



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Caption: General synthesis workflow for **2,3-Diamino-5-bromopyridine**.



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Caption: Role as a versatile chemical intermediate in various fields.

Safety and Handling

2,3-Diamino-5-bromopyridine is classified as an irritant.^[14] It causes skin and serious eye irritation and may cause respiratory irritation.^[9] Appropriate personal protective equipment, including gloves, eye protection, and a dust mask, should be used when handling this compound.^[9] It should be handled in a well-ventilated area.^[9] The compound is stable under normal conditions but is incompatible with strong oxidizing agents.^[9] Hazardous

decomposition products include nitrogen oxides, carbon monoxide, carbon dioxide, and hydrogen halides.[9]

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